

# Personal protective equipment for handling 3,4-Dichloroaniline

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## Compound of Interest

Compound Name: 3,4-Dichloroaniline

Cat. No.: B118046

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## Essential Safety and Handling Guide for 3,4-Dichloroaniline

This guide provides immediate, essential safety protocols and logistical information for handling **3,4-Dichloroaniline** (CAS No. 95-76-1) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical due to the compound's high toxicity.

## Chemical and Toxicological Data

**3,4-Dichloroaniline** is a solid substance that is toxic if swallowed, inhaled, or in contact with skin, and causes serious eye damage[1][2][3]. It may also cause an allergic skin reaction[1][2].

Table 1: Physical and Chemical Properties

Property	Value
Appearance	Light tan to dark gray crystals or brown solid[4]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Cl <sub>2</sub> N[1]
Molecular Weight	162.02 g/mol [3]
Melting Point	69 - 73 °C / 156.2 - 163.4 °F[1]
Boiling Point	272 °C / 522 °F at 760 mmHg[4]
Flash Point	166 °C / 330.8 °F[1]
Vapor Pressure	1 mmHg @ 80.5 °C (178 °F)[1][4]

| Water Solubility | < 1 mg/mL at 21.5 °C (70.7°F)[4] |

Table 2: Toxicity Data

Endpoint	Value	Species
LD50 Oral	648 mg/kg	Rat[2]
LD50 Dermal (ATE)	300 mg/kg	-

| LC50 Inhalation (ATE) | 0.5 mg/l | - |

Table 3: Occupational Exposure Limits

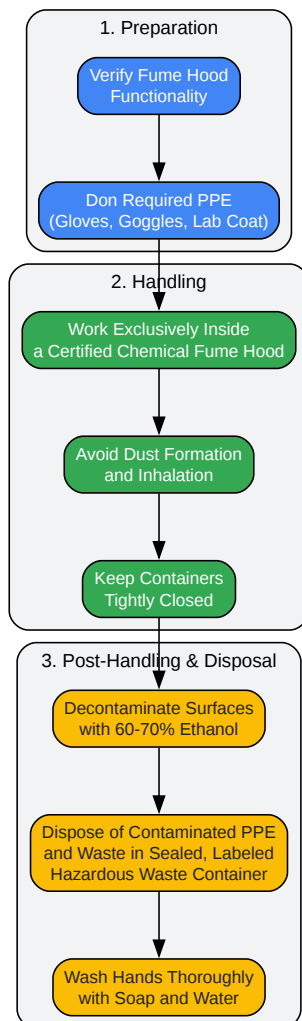
Component	CAS No.	Value	Control Parameters
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| 3,4-Dichloroaniline | 95-76-1 | TWA | 2 ppm / 8 mg/m<sup>3</sup> |

Note: Skin contact contributes to exposure[5].

## Operational Plan: Safe Handling Workflow

Proper handling of **3,4-Dichloroaniline** requires careful preparation, execution, and disposal. The following workflow must be observed at all times.



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Caption: Standard operating procedure for handling **3,4-Dichloroaniline**.

## Procedural Guidance: Step-by-Step

### 1. Engineering Controls:

- Always handle **3,4-Dichloroaniline** in a well-ventilated area, preferably a certified chemical fume hood[3][6].
- Ensure safety shower and eyewash stations are readily accessible.

## 2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield[3][5]. Standard safety glasses are not sufficient.
- Skin Protection:
  - Wear chemical-impermeable gloves (e.g., nitrile rubber). Inspect gloves for any damage before use[3][7].
  - Use proper glove removal technique to avoid skin contact[3].
  - Wear a lab coat or a complete suit protecting against chemicals[3][7]. Contaminated work clothing should not be allowed out of the workplace[1][5].
- Respiratory Protection: If there is a risk of overexposure or if dust is generated, a NIOSH-approved respirator is required[3][5][8]. For high concentrations, a self-contained breathing apparatus (SCBA) may be necessary[5][6].

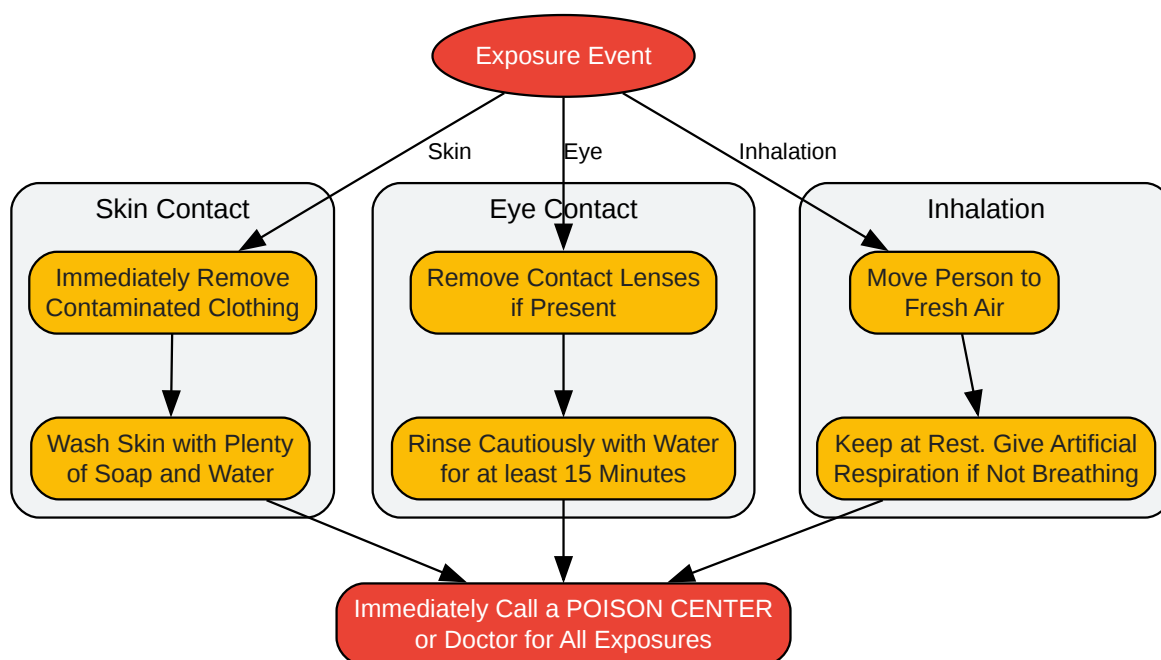
## 3. Handling Practices:

- Avoid all personal contact, including inhalation and contact with skin and eyes[6].
- Do not eat, drink, or smoke in the handling area[5][6].
- Wash hands thoroughly with soap and water after handling the chemical[5][6].
- Keep containers securely sealed when not in use[6].

# Emergency and Disposal Plan

Immediate and correct response to exposure or spills is critical. All personnel must be familiar with these procedures.

## Emergency Exposure Response



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